

# Protocol for 25B-NBOMe Administration in Rodent Behavioral Studies

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## Compound of Interest

Compound Name: 25B-NBOMe

Cat. No.: B1664020

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## Application Notes for Researchers, Scientists, and Drug Development Professionals

### Introduction:

2-(4-bromo-2,5-dimethoxyphenyl)-N-[(2-methoxyphenyl)methyl]ethanamine (**25B-NBOMe**) is a potent synthetic hallucinogen that acts as a full agonist at the serotonin 5-HT<sub>2A</sub> receptor.<sup>[1]</sup> Its high affinity and efficacy at this receptor make it a compound of interest for studying the neurobiology of perception, cognition, and psychopathology. These application notes provide a comprehensive protocol for the administration of **25B-NBOMe** in rodent behavioral studies, summarizing key quantitative data and outlining detailed experimental methodologies. The provided protocols are intended to serve as a guide for researchers and should be adapted based on specific experimental goals and institutional animal care and use committee (IACUC) guidelines.

### Pharmacology and Mechanism of Action:

**25B-NBOMe** is a derivative of the phenethylamine psychedelic 2C-B.<sup>[1][2]</sup> Its primary pharmacological target is the serotonin 5-HT<sub>2A</sub> receptor, where it acts as a potent full agonist.<sup>[1]</sup> Activation of 5-HT<sub>2A</sub> receptors, particularly in cortical regions, is believed to mediate its hallucinogenic effects, likely through an increase in cortical glutamate release.<sup>[1]</sup> Studies have shown that **25B-NBOMe** can also increase the extracellular levels of dopamine, serotonin, and glutamate in various brain regions, including the frontal cortex, striatum, and nucleus

accumbens.[3][4][5][6][7] An inverted U-shaped dose-response curve has been observed for its effects on neurotransmitter levels and hallucinogenic activity in rats, with a dose of 0.3 mg/kg showing the most potent effects.[6]

## Quantitative Data Summary

The following tables summarize the quantitative data from rodent behavioral studies involving **25B-NBOMe** administration.

Table 1: Locomotor Activity in Rodents

Species	Dose (mg/kg)	Route	Effect on Locomotor Activity	Reference
Rat	0.3	s.c.	Decreased	[3][4]
Rat	3	s.c.	Decreased	[3][4]
Mouse	0.01 - 2.5	i.p.	Decreased	[8]
Mouse	10	i.p.	Decreased	[9]

Table 2: Anxiety-Like Behavior in the Light/Dark Box Test (Rats)

Dose (mg/kg)	Route	Effect on Time Spent in Dark Zone	Implication	Reference
0.3	s.c.	Increased	Anxiogenic-like	[3][4]
3	s.c.	Increased (dose-dependent)	Anxiogenic-like	[3][4]

Table 3: Cognitive Effects in the Novel Object Recognition Test (Rats)

Dose (mg/kg)	Route	Effect on Recognition Index	Implication	Reference
0.3	s.c.	Decreased	Impaired short-term memory	<a href="#">[3]</a> <a href="#">[4]</a>
3	s.c.	Decreased	Impaired short-term memory	<a href="#">[3]</a> <a href="#">[4]</a>

Table 4: Hallucinogenic-Like Effects (Head-Twitch Response) in Rodents

Species	Dose (mg/kg)	Route	Effect	Reference
Rat	0.1 - 10	s.c.	Induced head and body twitches	<a href="#">[3]</a> <a href="#">[4]</a>
Mouse	Not specified	Not specified	Induced head-twitch response	<a href="#">[10]</a>

Table 5: Rewarding and Reinforcing Effects in Rodents

Test	Species	Dose (mg/kg)	Route	Effect	Reference
Conditioned Place Preference (CPP)	Mouse	Not specified	Not specified	Elicited CPP	<a href="#">[11]</a>
Self-Administration (SA)	Rat	Not specified	Not specified	Induced self-administration	<a href="#">[11]</a>

## Experimental Protocols

### 1. Animal Models:

- Species: Male Wistar-Han rats or C57BL/6J mice are commonly used.[\[6\]](#)[\[12\]](#)
- Housing: Animals should be housed in groups in a temperature and humidity-controlled environment with a 12-hour light/dark cycle.[\[6\]](#) Food and water should be available ad libitum.[\[6\]](#)
- Acclimation: Allow for at least one week of acclimation to the housing facility before any experimental procedures.

## 2. **25B-NBOMe** Preparation and Administration:

- Source: **25B-NBOMe** hydrochloride can be purchased from commercial suppliers.
- Vehicle: The compound is typically dissolved in 0.9% sterile saline.[\[6\]](#)
- Administration Routes:
  - Subcutaneous (s.c.): This is a common and recommended route for this class of compounds.[\[3\]](#)[\[6\]](#) Injections are typically given in the scruff of the neck.
  - Intraperitoneal (i.p.): This route is also used.[\[8\]](#) Injections should be made into the lower right quadrant of the abdomen to avoid puncturing the cecum.[\[13\]](#)
- Dosage: Effective doses in rats range from 0.1 to 10 mg/kg.[\[3\]](#)[\[6\]](#) A dose of 0.3 mg/kg has been shown to be particularly potent in inducing neurochemical and behavioral effects in rats.[\[6\]](#)

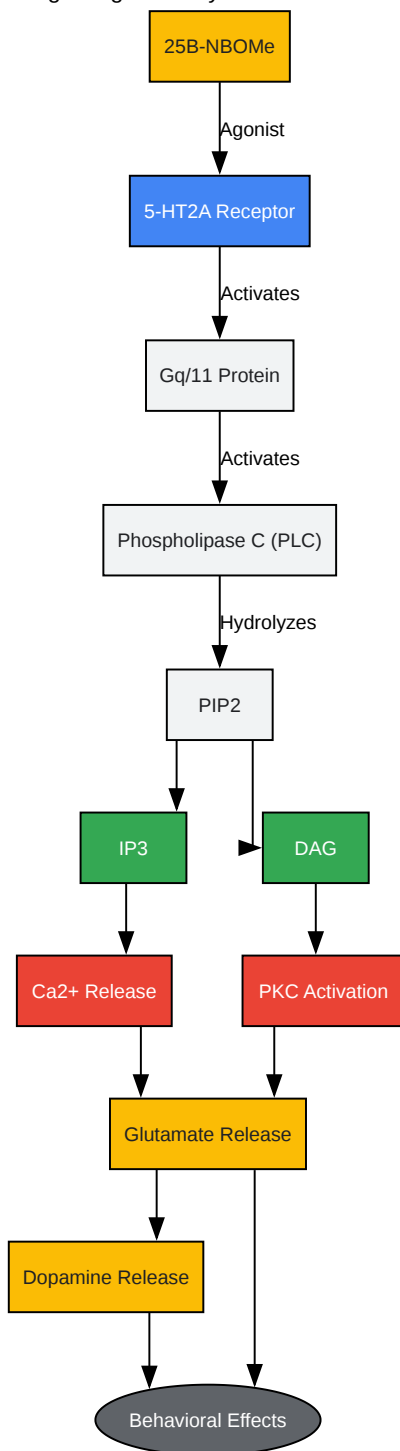
## 3. Behavioral Assays:

- Head-Twitch Response (HTR): This is a rodent model of hallucinogen-induced effects. Following administration of **25B-NBOMe**, the number of rapid, involuntary head shakes is counted for a specified period (e.g., 30-60 minutes).
- Open Field Test: To assess locomotor activity and exploratory behavior, rodents are placed in a novel, open arena. The total distance traveled, time spent in the center versus the periphery, and rearing frequency are recorded. A decrease in locomotor activity has been reported with **25B-NBOMe**.[\[3\]](#)[\[4\]](#)[\[8\]](#)

- **Light/Dark Box Test:** This test is used to assess anxiety-like behavior. The apparatus consists of a brightly lit compartment and a dark compartment. An increase in the time spent in the dark compartment is interpreted as an anxiogenic-like effect.[\[3\]](#)[\[4\]](#)
- **Novel Object Recognition (NOR) Test:** This test evaluates short-term recognition memory. In the habituation phase, the animal is allowed to explore two identical objects. In the test phase, one of the objects is replaced with a novel object. A reduction in the time spent exploring the novel object indicates a memory deficit.[\[3\]](#)[\[4\]](#)
- **Conditioned Place Preference (CPP):** This paradigm assesses the rewarding properties of a drug. It involves pairing a specific environment with the drug administration. An increase in the time spent in the drug-paired environment in a drug-free state indicates a rewarding effect.[\[11\]](#)
- **Self-Administration (SA):** This is a model of the reinforcing effects of a drug. Animals are trained to perform an action (e.g., lever press) to receive an infusion of the drug.[\[11\]](#)

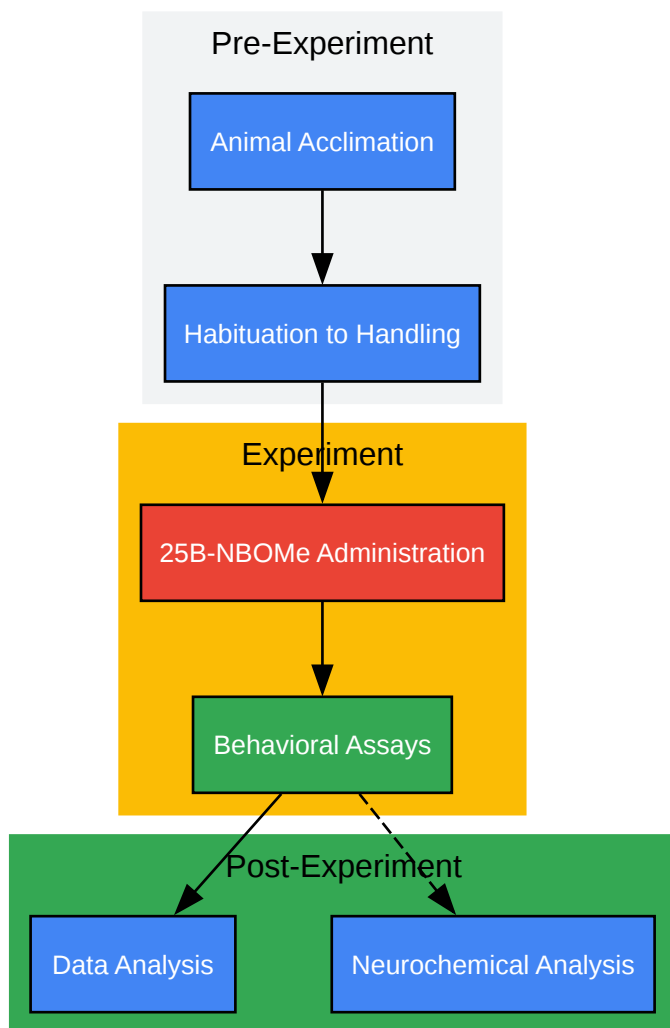
## Signaling Pathway and Experimental Workflow Diagrams

## Signaling Pathway of 25B-NBOMe

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Caption: Proposed signaling pathway of **25B-NBOMe** via 5-HT2A receptor activation.

## Experimental Workflow for Rodent Behavioral Studies



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Caption: General experimental workflow for **25B-NBOMe** rodent behavioral studies.

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## References

- 1. 25B-NBOMe - Wikipedia [en.wikipedia.org]
- 2. 2C-B - Wikipedia [en.wikipedia.org]
- 3. researchgate.net [researchgate.net]
- 4. Neurochemical and Behavioral Effects of a New Hallucinogenic Compound 25B-NBOMe in Rats - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. [PDF] Neurochemical and Behavioral Effects of a New Hallucinogenic Compound 25B-NBOMe in Rats | Semantic Scholar [semanticscholar.org]
- 6. Neurochemical and Behavioral Effects of a New Hallucinogenic Compound 25B-NBOMe in Rats - PMC [pmc.ncbi.nlm.nih.gov]
- 7. researchgate.net [researchgate.net]
- 8. Locomotor and discriminative stimulus effects of four novel hallucinogens in rodents - PMC [pmc.ncbi.nlm.nih.gov]
- 9. Effect of -NBOMe Compounds on Sensorimotor, Motor, and Prepulse Inhibition Responses in Mice in Comparison With the 2C Analogs and Lysergic Acid Diethylamide: From Preclinical Evidence to Forensic Implication in Driving Under the Influence of Drugs - PMC [pmc.ncbi.nlm.nih.gov]
- 10. 25I-NBOMe - Wikipedia [en.wikipedia.org]
- 11. 25B-NBOMe, a novel N-2-methoxybenzyl-phenethylamine (NBOMe) derivative, may induce rewarding and reinforcing effects via a dopaminergic mechanism: Evidence of abuse potential - PubMed [pubmed.ncbi.nlm.nih.gov]
- 12. mdpi.com [mdpi.com]
- 13. fvtm.stafpu.bu.edu.eg [fvtm.stafpu.bu.edu.eg]
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